

# Introduction: Characterizing a Key Synthetic Intermediate

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## Compound of Interest

Compound Name: Ethyl 2-acetylbenzoate

Cat. No.: B010140

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**Ethyl 2-acetylbenzoate** (CAS No. 103935-10-0) is a substituted aromatic keto-ester of significant interest in synthetic organic chemistry.<sup>[1][2][3]</sup> Its bifunctional nature, possessing both a ketone and an ester moiety, makes it a versatile precursor for the synthesis of a wide range of heterocyclic compounds and more complex molecular architectures. Accurate characterization of its physical properties is paramount for its synthesis, purification, and subsequent use in drug development and materials science.

The boiling point is a fundamental and critical physical constant. It not only serves as an indicator of purity but also dictates the appropriate conditions for purification by distillation. This guide provides a comprehensive analysis of the boiling point of **ethyl 2-acetylbenzoate**, the underlying physicochemical principles, and detailed methodologies for its accurate experimental determination.

## Physicochemical Properties of Ethyl 2-acetylbenzoate

A summary of the key physical and chemical identifiers for **ethyl 2-acetylbenzoate** is presented below. Understanding these properties provides context for its behavior during heating and distillation.

Property	Value	Source
IUPAC Name	ethyl 2-acetylbenzoate	PubChem[2]
CAS Number	103935-10-0	ChemSynthesis[1]
Molecular Formula	C <sub>11</sub> H <sub>12</sub> O <sub>3</sub>	PubChem[2]
Molecular Weight	192.21 g/mol	PubChem[2]
Boiling Point	97-99 °C (at 0.3 mmHg)	ChemSynthesis[1]
301.0 ± 25.0 °C (at 760 mmHg, Predicted)	ChemSRC[3]	
SMILES	<chem>CCOC(=O)C1=CC=CC=C1C(=O)C</chem>	PubChem[2]

The significant difference between the experimentally measured boiling point under vacuum (97-99 °C at 0.3 mmHg) and the predicted boiling point at atmospheric pressure (301.0 °C at 760 mmHg) is a critical consideration.[1][3] High molecular weight, polar organic molecules often decompose at their atmospheric boiling points. Therefore, vacuum distillation is the required method for purification, allowing the substance to boil at a much lower temperature, thus preventing thermal degradation.

## Factors Influencing the Boiling Point

The boiling point of a substance is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. Several molecular factors dictate this property for **ethyl 2-acetylbenzoate**:

- **Intermolecular Forces:** As a polar molecule, **ethyl 2-acetylbenzoate** exhibits dipole-dipole interactions due to the presence of the carbonyl groups in the ester and ketone functionalities. It also possesses London dispersion forces, which increase with molecular size and surface area. These combined forces are relatively strong, requiring significant thermal energy to overcome, leading to a high boiling point.
- **Molecular Weight:** With a molecular weight of 192.21 g/mol, **ethyl 2-acetylbenzoate** is a moderately sized molecule.[1][2] Generally, as molecular weight increases within a

homologous series, the boiling point also increases due to stronger London dispersion forces.

- **Lack of Hydrogen Bonding:** Unlike alcohols or carboxylic acids, **ethyl 2-acetylbenzoate** cannot act as a hydrogen bond donor. This means its boiling point is lower than that of a comparable molecule, such as 2-acetylbenzoic acid, which can form strong intermolecular hydrogen bonds.
- **External Pressure:** The external pressure is the most critical experimental parameter. As the external pressure is lowered, the vapor pressure required for boiling is reached at a lower temperature. This relationship is fundamental to the technique of vacuum distillation, which is essential for purifying thermally sensitive compounds like **ethyl 2-acetylbenzoate**.

## Experimental Determination of Boiling Point

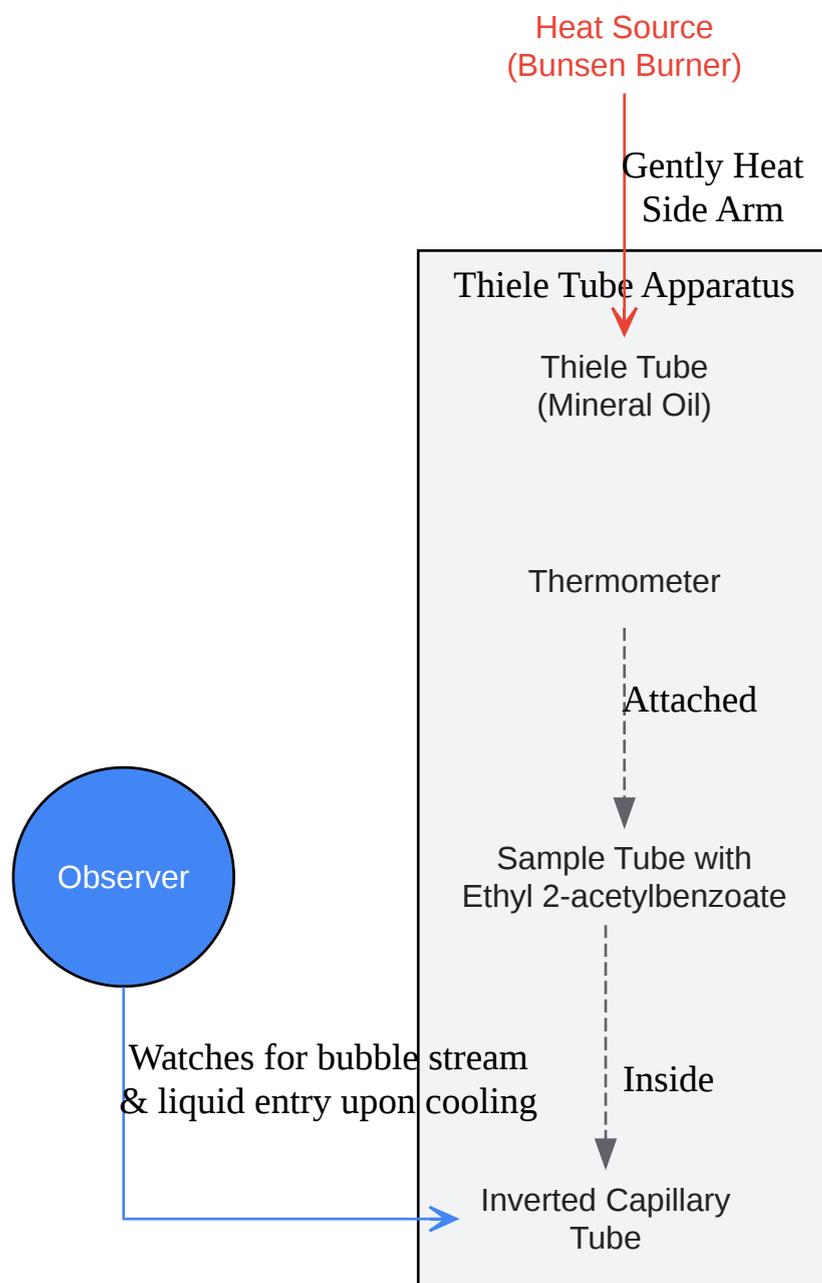
Accurate determination of the boiling point is essential for both identification and assessment of purity. The choice of method depends on the quantity of the sample available.

### Method 1: Microscale Determination using a Thiele Tube (Small Sample Volume)

For small quantities (<1 mL), the Thiele tube method provides an efficient means of determining the boiling point. The principle relies on observing the temperature at which the vapor pressure of the liquid equals the applied pressure.

- **Sample Preparation:** A small amount of **ethyl 2-acetylbenzoate** is placed into a small test tube (e.g., a Durham tube).
- **Capillary Tube Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid sample (open end down).
- **Apparatus Assembly:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed into a Thiele tube containing a high-boiling mineral oil.<sup>[4]</sup>
- **Heating:** The side arm of the Thiele tube is gently heated.<sup>[4]</sup> This design allows for uniform heating of the oil via convection currents.

- **Observation:** As the temperature rises, air trapped in the capillary tube will expand and exit as a slow stream of bubbles. Upon further heating, the liquid will begin to boil, and its vapor will fill the capillary tube, resulting in a rapid and continuous stream of bubbles.[4][5]
- **Boiling Point Identification:** The heat source is removed once a vigorous stream of bubbles is observed. As the apparatus cools, the vapor pressure of the sample will decrease. The boiling point is the temperature at which the pressure inside the capillary tube equals the external atmospheric pressure, at which point the liquid is drawn up into the capillary tube.[4][5]
- **Record Pressure:** The ambient barometric pressure must be recorded alongside the observed boiling point for accurate reporting.



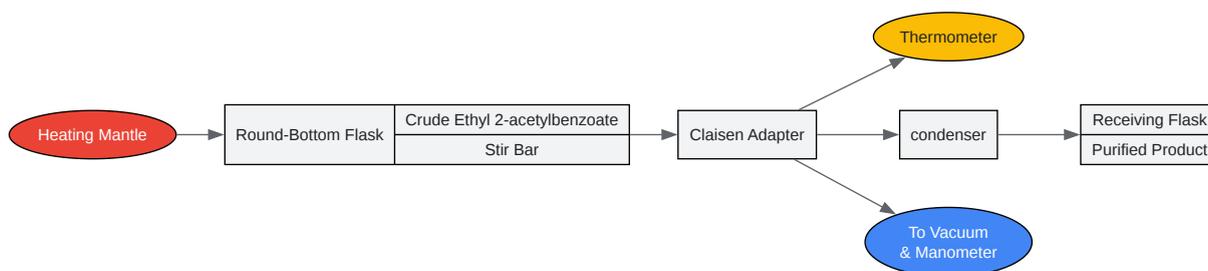
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Caption: Workflow for microscale boiling point determination using a Thiele tube.

## Method 2: Boiling Point Determination via Distillation (Preparative Scale)

When purifying a larger quantity of **ethyl 2-acetylbenzoate** (>5 mL), the boiling point can be determined directly during the purification process. Given the high atmospheric boiling point, this must be performed under reduced pressure (vacuum distillation).

- **Apparatus Assembly:** A standard vacuum distillation apparatus is assembled, consisting of a round-bottom flask, a Claisen adapter, a thermometer, a condenser, and a receiving flask. All glass joints must be properly sealed to maintain a vacuum.
- **Sample Introduction:** The crude **ethyl 2-acetylbenzoate** is placed in the round-bottom flask along with boiling chips or a magnetic stir bar to ensure smooth boiling.
- **Vacuum Application:** The system is connected to a vacuum pump, and the pressure is lowered to the desired level (e.g., ~0.3 mmHg). The pressure should be monitored with a manometer.
- **Heating:** The distilling flask is heated gently using a heating mantle.
- **Distillation and Measurement:** As the liquid boils, the vapor rises, and its temperature is measured by the thermometer. The thermometer bulb must be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is in thermal equilibrium with the distilling liquid. The temperature range over which the majority of the product distills is recorded as the boiling point range at that specific pressure.[4]



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Caption: Schematic of a vacuum distillation apparatus for purification.

## Context: Synthesis and Purification

The determination of the boiling point is intrinsically linked to the synthesis and purification of **ethyl 2-acetylbenzoate**. A common synthetic route is the Fischer esterification of 2-acetylbenzoic acid with ethanol, catalyzed by a strong acid like sulfuric acid.[6]

Following the reaction, the crude product is typically a mixture containing unreacted starting materials, the ester product, and side products. Purification is achieved by:

- **Workup:** The reaction mixture is neutralized (e.g., with sodium bicarbonate solution) and extracted with an organic solvent.
- **Drying:** The organic layer is dried over an anhydrous salt (e.g.,  $\text{MgSO}_4$ ).
- **Purification:** The solvent is removed, and the crude ester is purified by vacuum distillation.

During this distillation, a sharp and constant boiling point range is a strong indicator of the compound's purity.[7] Fractions collected outside of the expected range (97-99 °C at 0.3 mmHg) are likely to be impurities.[1]

## Conclusion

The boiling point of **ethyl 2-acetylbenzoate** is a crucial parameter for its handling, purification, and quality assessment in research and development. Due to its thermal sensitivity, the most relevant and practical boiling point is that measured under reduced pressure, which is experimentally determined to be 97-99 °C at 0.3 mmHg.[1] For professionals in drug development and chemical synthesis, a thorough understanding of the factors influencing this property and the precise experimental methods for its determination—particularly vacuum distillation—is essential for achieving high purity and ensuring the integrity of this valuable synthetic intermediate.

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